

# Application Notes and Protocols for Measuring Cardiac Action Potentials with Oxonol 595

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## Compound of Interest

Compound Name: Oxonol 595

Cat. No.: B15555455

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## Introduction

**Oxonol 595** is a lipophilic, anionic, slow-response voltage-sensitive dye that can be utilized to measure transmembrane potential changes in various cell types, including cardiomyocytes. As a member of the oxonol family of dyes, its mechanism of action relies on its redistribution across the plasma membrane in response to changes in electrical potential.<sup>[1][2]</sup>

Depolarization of the cardiomyocyte membrane leads to an influx of the negatively charged dye into the cytoplasm, where it binds to intracellular proteins and membranes.<sup>[2]</sup> This binding event results in a significant enhancement of the dye's fluorescence, which can be optically measured to monitor the cardiac action potential. This application note provides a detailed protocol for the use of **Oxonol 595** in measuring cardiac action potentials, guidance on data interpretation, and important considerations for experimental design.

## Quantitative Data Summary

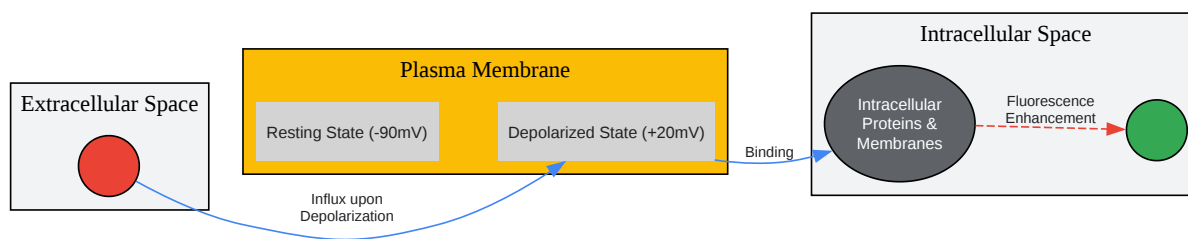
Due to the limited availability of specific quantitative data for **Oxonol 595** in peer-reviewed literature for cardiac applications, the following table includes estimated values based on data from closely related oxonol dyes such as Oxonol VI and DiBAC4(5), as well as general

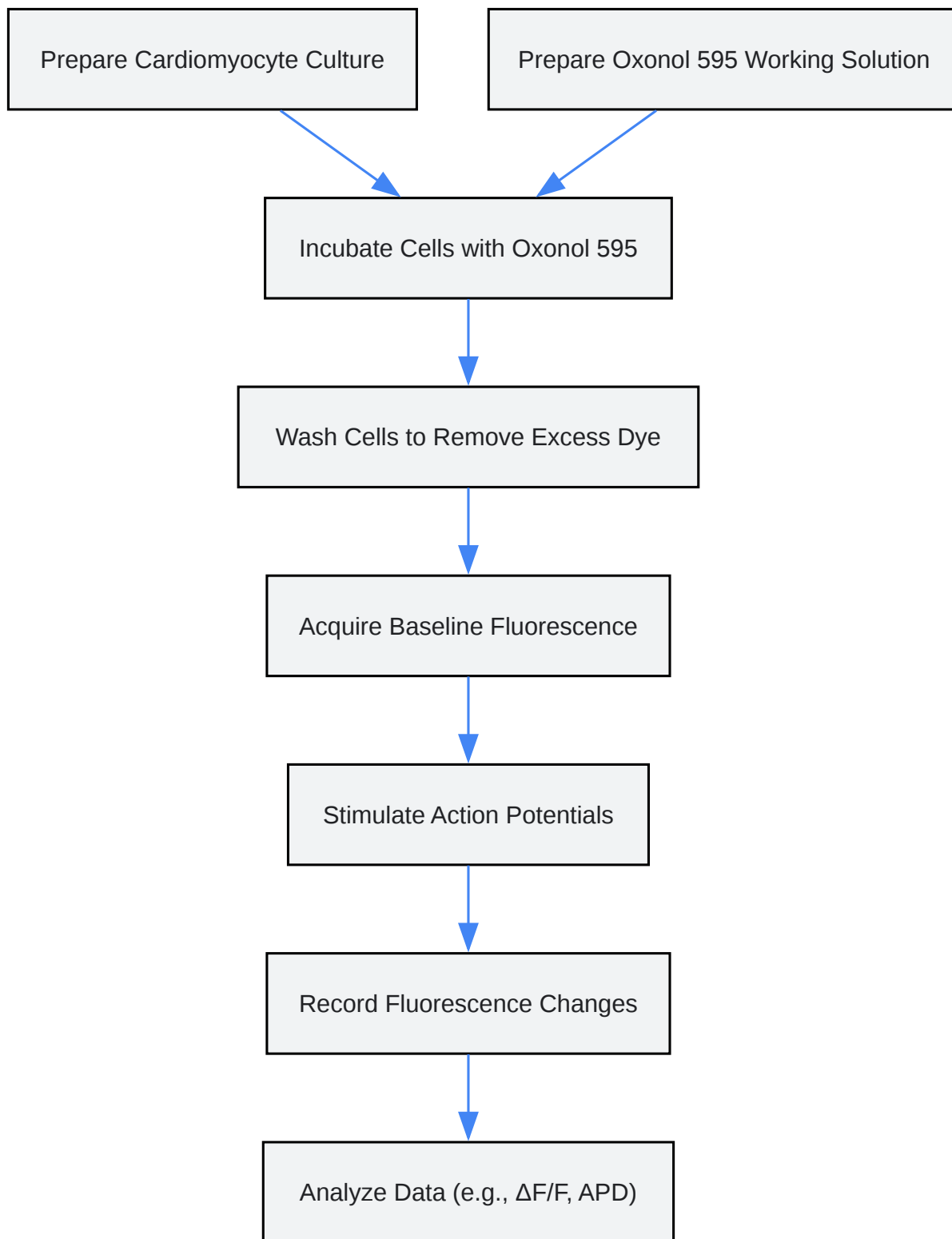
characteristics of this dye class. Researchers are strongly encouraged to empirically determine the optimal parameters for their specific experimental setup.

| Parameter                               | Value/Range                                                                                               | Source/Rationale                                                                                                        |
|-----------------------------------------|-----------------------------------------------------------------------------------------------------------|-------------------------------------------------------------------------------------------------------------------------|
| CAS Number                              | 88969-31-7                                                                                                | [3]                                                                                                                     |
| Molecular Formula                       | C <sub>27</sub> H <sub>35</sub> N <sub>5</sub> O <sub>4</sub>                                             | [3]                                                                                                                     |
| Molecular Weight                        | 493.60 g/mol                                                                                              | [3]                                                                                                                     |
| Excitation Maximum ( $\lambda_{ex}$ )   | ~590 - 614 nm                                                                                             | Estimated based on the dye's name and spectral data for the related Oxonol VI.[2]                                       |
| Emission Maximum ( $\lambda_{em}$ )     | ~620 - 646 nm                                                                                             | Estimated based on the dye's name and spectral data for the related Oxonol VI.[2]                                       |
| Stock Solution Solvent                  | Dimethyl sulfoxide (DMSO)                                                                                 | [4]                                                                                                                     |
| Recommended Stock Concentration         | 1-2 mM                                                                                                    | Based on protocols for related oxonol dyes.[4]                                                                          |
| Recommended Working Concentration       | 0.1 - 5 $\mu$ M                                                                                           | This is a broad range and should be optimized. Lower concentrations minimize potential toxicity and artifacts.          |
| Response Time                           | Milliseconds to seconds                                                                                   | Oxonol dyes are classified as slow-response probes.[1]                                                                  |
| Expected Signal Change ( $\Delta F/F$ ) | Varies                                                                                                    | Highly dependent on cell type, dye concentration, and instrumentation. Can be up to ~1% per mV for some oxonols.<br>[2] |
| Potential Side Effects                  | Can have pharmacological activity on ion channels.[2]<br>Phototoxicity upon prolonged illumination.[5][6] |                                                                                                                         |

## Signaling Pathway and Mechanism of Action

The mechanism by which **Oxonol 595** reports changes in membrane potential is based on its voltage-driven redistribution across the plasma membrane. The following diagram illustrates this process.





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## References

- 1. Imaging Spontaneous Neuronal Activity with Voltage-Sensitive Dyes - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Slow-Response Probes—Section 22.3 | Thermo Fisher Scientific - JP [[thermofisher.com](https://www.thermofisher.com/)]
- 3. [scbt.com](https://www.scbt.com/) [[scbt.com](https://www.scbt.com/)]
- 4. [medchemexpress.com](https://www.medchemexpress.com/) [[medchemexpress.com](https://www.medchemexpress.com/)]
- 5. Cellular Phototoxicity | Nikon's MicroscopyU [[microscopyu.com](https://microscopyu.com/)]
- 6. Overcoming Photobleaching and Phototoxicity in Imaging [[oxinst.com](https://www.oxinst.com/)]
- To cite this document: BenchChem. [Application Notes and Protocols for Measuring Cardiac Action Potentials with Oxonol 595]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15555455/docs#application-notes-and-protocols-for-measuring-cardiac-action-potentials-with-oxonol-595>]

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